

Application Notes and Protocols for HENECA

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and experimental use of **HENECA**, a selective A2A adenosine receptor agonist.

Product Information

Product Name: HENECA

Synonyms: 2-Hexynyl-5'-N-ethylcarboxamidoadenosine

Biological Description: A selective A2A adenosine receptor agonist with a Ki value of 2.2 nM.
It demonstrates good selectivity for the A2A receptor over the A1 receptor. HENECA has
been shown to have antiaggregatory activity, increase cAMP accumulation (EC50 = 43 nM),
and inhibit the production of superoxide anions in neutrophils (EC50 = 3.63 nM).

Physicochemical Properties

The quantitative data for **HENECA** is summarized in the table below for easy reference.



Property	Value	Reference
Molecular Formula	C18H24N6O4	
Molecular Weight	388.4 g/mol	
CAS Number	141018-30-6	[1]
Purity	>99%	
Form	Solid	
Solubility	DMSO: up to 100 mMEthanol: up to 50 mM (with heating)	[1]
Storage	Store at +4°C for up to 12 months.	

Experimental Protocols

3.1. Preparation of Stock Solutions

This protocol details the steps for dissolving **HENECA** to create stock solutions for in vitro experiments.

3.1.1. Materials

- HENECA solid
- Dimethyl sulfoxide (DMSO), sterile
- Ethanol (200 proof), sterile
- Sterile, conical-bottom polypropylene tubes
- Vortex mixer
- Water bath (optional, for ethanol dissolution)
- 3.1.2. Protocol for Dissolving **HENECA** in DMSO (up to 100 mM)

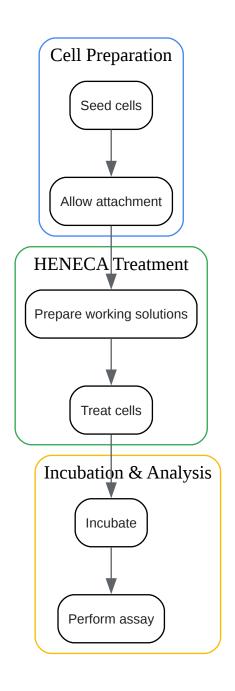


- Calculate the required amount of HENECA and DMSO to achieve the desired stock concentration.
 - Example for a 10 mM stock solution: To prepare 1 mL of a 10 mM stock, weigh out 3.884 mg of HENECA.
- Aseptically add the weighed HENECA to a sterile conical tube.
- Add the calculated volume of sterile DMSO to the tube.
- Vortex the solution for 1-2 minutes until the HENECA is completely dissolved. Visually
 inspect the solution to ensure no solid particles remain.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C or -80°C for long-term storage.
- 3.1.3. Protocol for Dissolving **HENECA** in Ethanol (up to 50 mM)
- Calculate the required amount of **HENECA** and ethanol.
- Aseptically add the weighed HENECA to a sterile conical tube.
- Add the calculated volume of sterile ethanol.
- Vortex the solution. Gentle heating in a water bath (37-50°C) may be required to fully dissolve the compound.[1]
- Once dissolved, allow the solution to cool to room temperature.
- Aliquot and store as described for the DMSO stock solution.
- 3.2. General Protocol for Cell-Based Assays

This protocol provides a general workflow for treating cells with **HENECA**.

3.2.1. Workflow Diagram





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Caption: A general workflow for cell-based experiments using **HENECA**.

3.2.2. Detailed Steps

- Cell Seeding: Plate cells at the desired density in appropriate culture vessels and allow them to adhere and reach the desired confluency.
- Preparation of Working Solutions:



- Thaw an aliquot of the HENECA stock solution.
- Prepare serial dilutions of the HENECA stock solution in serum-free media or the appropriate assay buffer to achieve the final desired concentrations (e.g., 10-200 nM).
- Important: Ensure the final concentration of the solvent (DMSO or ethanol) in the culture media is consistent across all conditions and does not exceed a level toxic to the cells (typically <0.5%). A vehicle control (media with the same final solvent concentration) must be included.

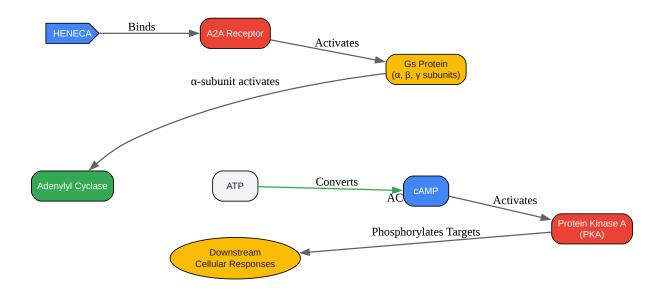
Cell Treatment:

- Remove the culture medium from the cells.
- Add the prepared HENECA working solutions to the respective wells.
- Include a vehicle control and a positive control if available.
- Incubation: Incubate the cells for the desired period (e.g., 24 hours) under standard culture conditions (e.g., 37°C, 5% CO2).
- Downstream Analysis: Following incubation, perform the desired assay, such as cAMP measurement, cytokine analysis, or gene expression studies.

Signaling Pathway

HENECA, as an A2A adenosine receptor agonist, primarily signals through the Gs alpha subunit of the G-protein coupled receptor. This leads to the activation of adenylyl cyclase, which in turn increases intracellular cyclic AMP (cAMP) levels. Elevated cAMP then activates Protein Kinase A (PKA), which can phosphorylate various downstream targets, including transcription factors like CREB.





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References

- 1. labsolu.ca [labsolu.ca]
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